

# Adsorption differences of iodide vs bromide on gold nanoparticle surfaces

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gold(I) iodide

Cat. No.: B081469

[Get Quote](#)

## Adsorption Showdown: Iodide vs. Bromide on Gold Nanoparticle Surfaces

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

The surface chemistry of gold nanoparticles (AuNPs) is a critical factor in their diverse applications, from drug delivery and diagnostics to catalysis and sensing. The choice of stabilizing and functionalizing agents profoundly influences their stability, biocompatibility, and therapeutic efficacy. Among the most common and influential surface-adsorbing species are halide ions, particularly iodide ( $I^-$ ) and bromide ( $Br^-$ ). Understanding the nuanced differences in their adsorption behavior is paramount for the rational design and predictable performance of AuNP-based technologies.

This guide provides an objective comparison of iodide and bromide adsorption on gold nanoparticle surfaces, supported by experimental data and detailed methodologies.

### Key Differences in Adsorption Behavior

Experimental evidence consistently demonstrates a significant difference in the adsorption affinity and selectivity of iodide and bromide ions on gold surfaces. The primary differentiating factors are polarizability and crystal facet preference.

**Binding Affinity:** The binding strength of halides to gold surfaces follows the order of their polarizability:  $I^- > Br^- > Cl^-$ .<sup>[1][2]</sup> This stronger interaction of iodide with the gold surface leads to a more stable and robust adlayer compared to bromide.

**Facet Selectivity:** Iodide exhibits a pronounced preferential binding to the Au(111) crystal facet.<sup>[1][3]</sup> This selective adsorption is a key determinant in the anisotropic growth of gold nanoparticles, enabling the synthesis of specific morphologies such as nanoprisms.<sup>[1][3][4]</sup> In contrast, bromide shows a different facet preference, with higher surface densities observed on the Au(110) and Au(100) facets compared to the Au(111) facet.<sup>[5]</sup> This differential binding plays a crucial role in the seed-mediated synthesis of gold nanorods.

## Quantitative Comparison of Adsorption Parameters

The following table summarizes key quantitative parameters related to the adsorption of bromide on different gold crystal facets, derived from molecular dynamics simulations. While directly comparable experimental data for iodide under the same conditions is not readily available in the literature, the stronger binding affinity of iodide suggests that its surface density, particularly on the Au(111) facet, would be significantly higher.

Ion	Gold Crystal Facet	Surface Density (ions/nm <sup>2</sup> )	CTA <sup>+</sup> Surface Density (molecules/nm <sup>2</sup> )
Bromide (Br <sup>-</sup> )	Au(111)	1.09 <sup>[5]</sup>	1.31 <sup>[5]</sup>
Bromide (Br <sup>-</sup> )	Au(110)	1.41 <sup>[5]</sup>	1.49 <sup>[5]</sup>
Bromide (Br <sup>-</sup> )	Au(100)	1.40 <sup>[5]</sup>	1.49 <sup>[5]</sup>

Data obtained from atomistic molecular dynamics simulations.<sup>[5]</sup>

## Impact on Gold Nanoparticle Synthesis and Properties

The distinct adsorption characteristics of iodide and bromide have profound implications for the synthesis and final properties of gold nanoparticles.

- **Morphology Control:** The selective adsorption of iodide on Au(111) facets is a powerful tool for directing the growth of anisotropic nanoparticles. By carefully controlling the iodide concentration in a seed-mediated synthesis, it is possible to selectively produce nanospheres, nanorods, or nanoprisms from the same batch of seed particles.<sup>[1]</sup> The presence of iodide, even as an impurity in surfactants like cetyltrimethylammonium bromide (CTAB), can significantly influence the final nanoparticle shape.<sup>[1][3]</sup>
- **Surface Passivation:** Both iodide and bromide can passivate the gold surface, influencing the subsequent adsorption of other molecules, such as surfactants. The arrangement and density of the surfactant layer are directly affected by the underlying halide adlayer.<sup>[6][7]</sup> This, in turn, impacts the colloidal stability and surface reactivity of the nanoparticles.

## Experimental Protocols for Characterizing Halide Adsorption

Several analytical techniques are employed to investigate and quantify the adsorption of iodide and bromide on gold nanoparticle surfaces.

### X-ray Photoelectron Spectroscopy (XPS)

XPS is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material.

Methodology:

- **Sample Preparation:** Gold nanoparticle solutions are deposited on a suitable substrate, such as a silicon wafer, and dried.
- **Analysis:** The sample is irradiated with a beam of X-rays while simultaneously measuring the kinetic energy and number of electrons that escape from the top 1 to 10 nm of the material being analyzed.
- **Data Interpretation:** The resulting spectrum displays peaks corresponding to the binding energies of the core electrons of the elements present on the nanoparticle surface. The presence of peaks corresponding to I 3d or Br 3d orbitals confirms the adsorption of the

respective halide. The intensity of these peaks can be used for quantitative analysis of the surface coverage.<sup>[1][8]</sup>

## UV-Visible-Near Infrared (UV-Vis-NIR) Spectroscopy

This technique is used to monitor changes in the localized surface plasmon resonance (LSPR) of the gold nanoparticles, which is sensitive to the local dielectric environment, including the presence of adsorbed ions.

Methodology:

- **Baseline Measurement:** A UV-Vis-NIR spectrum of the as-synthesized gold nanoparticle solution is recorded.
- **Titration:** A solution containing the halide of interest (e.g., KI or KBr) is incrementally added to the nanoparticle solution.
- **Spectral Monitoring:** A spectrum is recorded after each addition and equilibration.
- **Data Analysis:** Adsorption of halides onto the nanoparticle surface causes a shift in the LSPR peak. A red-shift (shift to longer wavelengths) is typically observed upon the adsorption of both bromide and iodide, indicating a change in the refractive index at the nanoparticle surface.<sup>[1][9]</sup> The magnitude of the shift can be correlated with the extent of adsorption.

## Transmission Electron Microscopy (TEM)

TEM is a microscopy technique in which a beam of electrons is transmitted through a specimen to form an image. It is used to visualize the morphology of the nanoparticles.

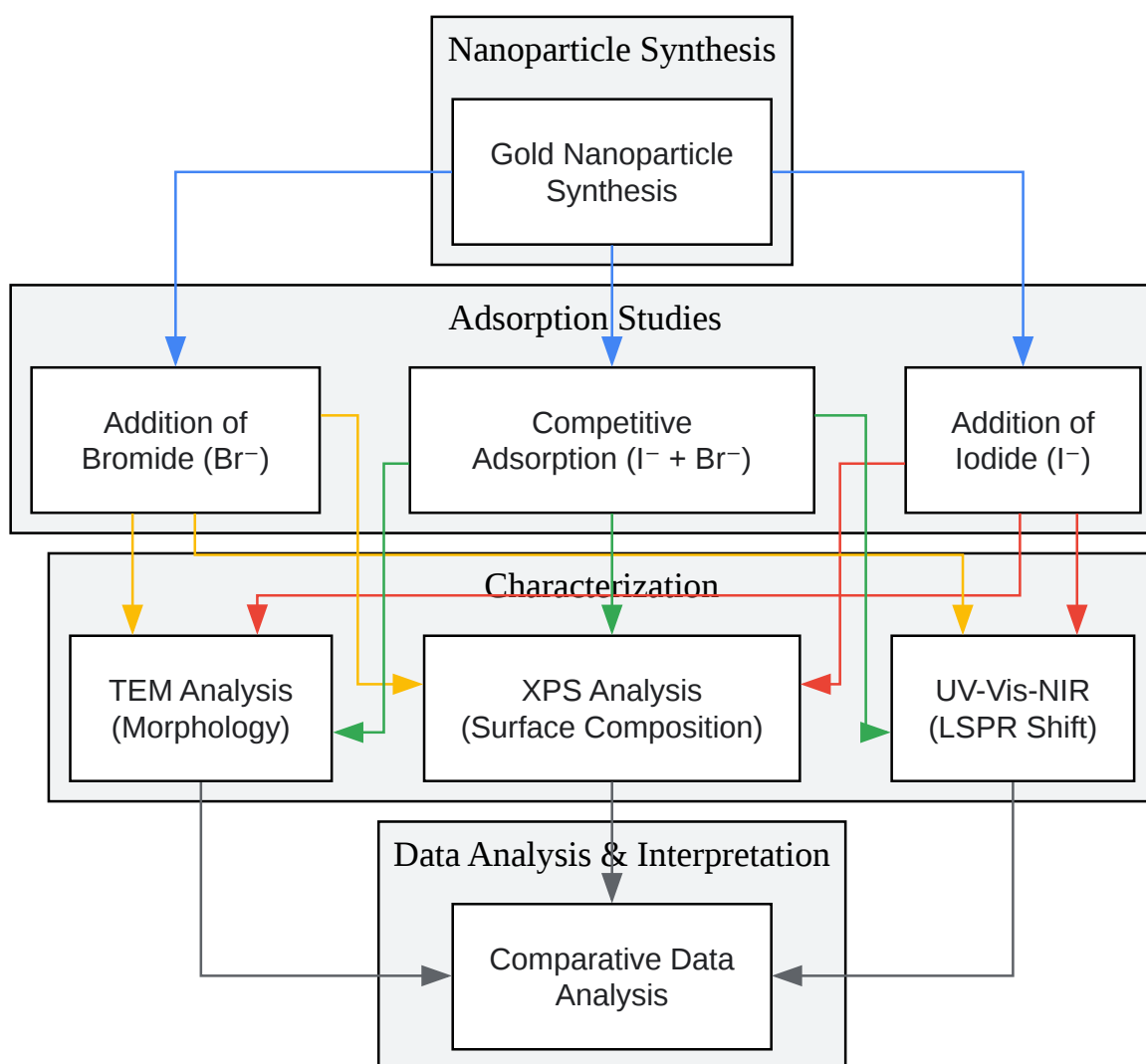
Methodology:

- **Sample Preparation:** A drop of the gold nanoparticle solution is placed on a TEM grid (typically a copper grid coated with a thin layer of carbon) and allowed to dry.
- **Imaging:** The grid is placed in the TEM, and images are acquired at various magnifications.
- **Analysis:** The resulting images reveal the size, shape, and aggregation state of the nanoparticles. This is particularly useful for correlating the presence and concentration of

specific halides with the resulting nanoparticle morphology (e.g., spheres, rods, or prisms).[1]

## Logical Workflow for Investigating Halide Adsorption

The following diagram illustrates a typical workflow for studying the competitive adsorption of iodide and bromide on gold nanoparticle surfaces.

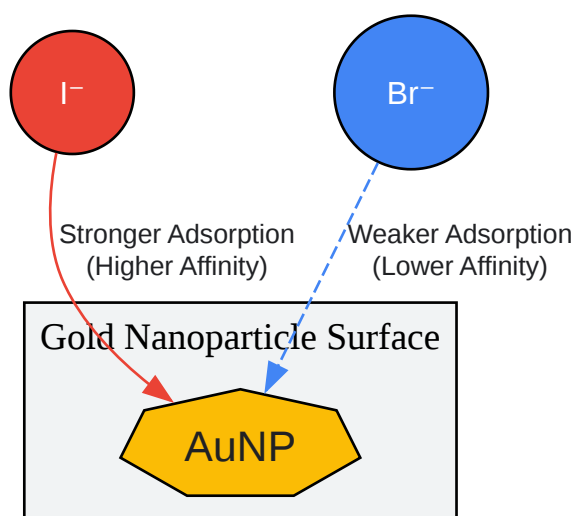


[Click to download full resolution via product page](#)

Caption: Experimental workflow for comparing halide adsorption.

## Competitive Adsorption Dynamics

The following diagram illustrates the competitive adsorption of iodide and bromide on a gold nanoparticle surface, highlighting the preferential binding of iodide.



[Click to download full resolution via product page](#)

Caption: Competitive adsorption of iodide and bromide on AuNPs.

In conclusion, the adsorption of iodide and bromide on gold nanoparticle surfaces is a complex interplay of ion-specific properties and the atomic arrangement of the gold surface. A thorough understanding of these differences is essential for the precise control of nanoparticle synthesis and the rational design of AuNP-based systems for advanced applications in research, diagnostics, and therapeutics.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Iodide Ions Control Seed-Mediated Growth of Anisotropic Gold Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Iodide-Mediated Rapid and Sensitive Surface Etching of Gold Nanostars for Biosensing - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. The role of halide ions in the anisotropic growth of gold nanoparticles: a microscopic, atomistic perspective - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/C6CP01076H [pubs.rsc.org]
- 6. The role of halide ions in the anisotropic growth of gold nanoparticles: a microscopic, atomistic perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The role of halide ions in the anisotropic growth of gold nanoparticles: a microscopic, atomistic perspective - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 8. Modulating the surface chemistry of gold nanoparticles produced via laser ablation in liquids by favored oxidative processes in the presence of Br anions - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 9. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Adsorption differences of iodide vs bromide on gold nanoparticle surfaces]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081469#adsorption-differences-of-iodide-vs-bromide-on-gold-nanoparticle-surfaces]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)